

Glucosylceramide synthase-IN-3 solubility and formulation

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Compound of Interest

Compound Name: Glucosylceramide synthase-IN-3

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Technical Support Center: Glucosylceramide Synthase-IN-3

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **Glucosylceramide synthase-IN-3**.

Frequently Asked Questions (FAQs)

Q1: What is Glucosylceramide synthase-IN-3?

A1: **Glucosylceramide synthase-IN-3**, also known as compound BZ1, is a potent, orally active, and brain-penetrant inhibitor of Glucosylceramide Synthase (GCS).[1] It has an IC50 value of 16 nM for human GCS and is utilized in research related to Gaucher's disease.[1]

Q2: What are the recommended storage conditions for Glucosylceramide synthase-IN-3?

A2: Proper storage is crucial for maintaining the stability and activity of the compound.

- Powder: Store at -20°C for up to 3 years.[1]
- In solvent: Store at -80°C for up to 1 year.[1]

Q3: What is the molecular weight of **Glucosylceramide synthase-IN-3**?



A3: The molecular weight of Glucosylceramide synthase-IN-3 is 381.4 g/mol .[1][2]

Q4: How should I handle the product upon receipt?

A4: The product may occasionally become entrapped in the seal of the vial during shipment. It is recommended to briefly centrifuge the vial on a tabletop centrifuge to ensure all the powder is at the bottom before opening.

Solubility and Formulation Data

The solubility of **Glucosylceramide synthase-IN-3** can vary depending on the solvent. Below is a summary of available data.

Solvent	Concentration	Notes
DMSO	40 mg/mL	A clear mother liquor can be prepared at this concentration. [1]
In vivo Formulation 1	2 mg/mL (working solution)	A formulation consisting of DMSO, 30% PEG300, 5% Tween 80, and 60% Saline/PBS/ddH ₂ O has been suggested.[1]
In vivo Formulation 2	Not specified	Formulated in 30% Captisol for oral gavage in mice.[3][4]
Aqueous-based solutions	< 1 mg/mL	The compound is slightly soluble or insoluble in aqueous buffers.[3][4]

Experimental Protocols

Protocol 1: Preparation of a 10 mM DMSO Stock Solution

• Preparation: Briefly centrifuge the vial to ensure the powder is at the bottom.



- Calculation: To prepare a 10 mM stock solution, you will need to dissolve the appropriate amount of **Glucosylceramide synthase-IN-3** (MW: 381.4 g/mol) in DMSO. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.814 mg of the compound.
- Dissolution: Add the calculated amount of DMSO to the vial. Vortex thoroughly to ensure the compound is completely dissolved.
- Storage: Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -80°C.

Protocol 2: Preparation of an In Vivo Formulation (Example)

This protocol provides an example for preparing a working solution for in vivo experiments based on a suggested formulation.[1]

- Prepare Mother Liquor: Dissolve Glucosylceramide synthase-IN-3 in DMSO to create a concentrated stock solution (e.g., 40 mg/mL).[1]
- Vehicle Preparation: Prepare the vehicle by mixing the components in the desired ratio. For a vehicle containing 30% PEG300, 5% Tween 80, and 60% Saline, combine the appropriate volumes of each component.
- Dilution: Add the required volume of the DMSO mother liquor to the vehicle to achieve the final desired concentration for dosing. For example, to prepare a 2 mg/mL working solution, you would dilute the 40 mg/mL mother liquor 20-fold into the vehicle.
- Mixing: Mix the final formulation thoroughly to ensure a homogenous solution.

Troubleshooting Guide

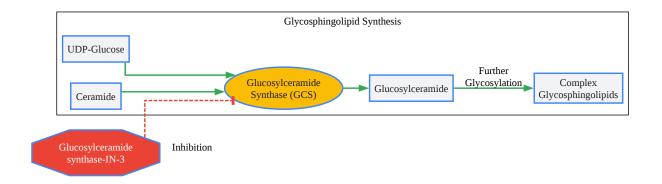
Troubleshooting & Optimization

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Issue	Possible Cause	Recommended Solution
Precipitation in aqueous buffer	Low aqueous solubility of the compound.	Glucosylceramide synthase-IN-3 has limited solubility in aqueous solutions.[3][4] It is recommended to first dissolve the compound in an organic solvent like DMSO to prepare a stock solution before further dilution into aqueous buffers. Ensure the final concentration of the organic solvent in your experiment is compatible with your assay.
Compound appears insoluble in DMSO at high concentrations	Exceeding the solubility limit.	While a 40 mg/mL stock in DMSO is achievable, attempting to prepare significantly higher concentrations may lead to insolubility.[1] If you require a higher concentration, consider gentle warming or sonication. However, be cautious as this may affect compound stability. It is advisable to contact the supplier if concentrations exceeding the recommended solubility are needed.[1]
Inconsistent experimental results	Improper storage or handling leading to compound degradation.	Ensure the compound is stored under the recommended conditions (-20°C for powder, -80°C for solutions).[1] Avoid multiple freeze-thaw cycles by preparing aliquots of the stock solution.



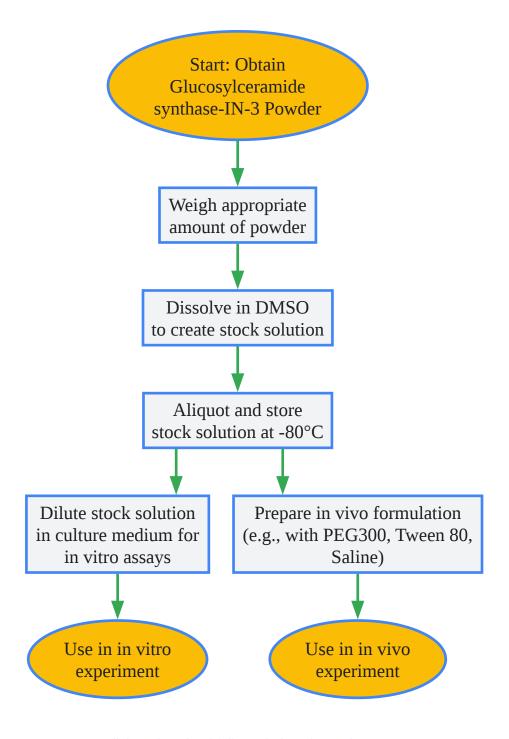
Visualizations



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Caption: Glucosylceramide Synthase Signaling Pathway Inhibition.





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Caption: Experimental Workflow for Compound Preparation.

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References

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